

Physical and chemical properties of Ethyl 5-tert-butylisoxazole-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-tert-butylisoxazole-3-carboxylate

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An In-depth Technical Guide to Ethyl 5-tert-butylisoxazole-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 5-tert-butylisoxazole-3-carboxylate is a heterocyclic compound belonging to the isoxazole class of molecules. This technical guide provides a comprehensive overview of its physical and chemical properties, a detailed experimental protocol for its synthesis, and a summary of its known spectral data. While direct biological activity and specific signaling pathway involvement for this particular molecule are not extensively documented in publicly available literature, this guide also touches upon the broader context of isoxazole derivatives in drug discovery and their known immunoregulatory and other biological activities. This document is intended to serve as a foundational resource for researchers and professionals engaged in the fields of medicinal chemistry, organic synthesis, and drug development.

Chemical and Physical Properties

Ethyl 5-tert-butylisoxazole-3-carboxylate is a colorless oil. A summary of its known and predicted physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ NO ₃	[1]
Molecular Weight	197.23 g/mol	[1]
Appearance	Colorless oil	[2]
Boiling Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	
Solubility	Data not available	
pKa	Data not available	

Table 2: Spectral Data

Spectrum Type	Data	Reference
¹ H NMR (500 MHz, CDCl ₃)	δ 6.37 (s, 1H), 4.43 (q, 2H), 1.41 (t, 3H), 1.37 (s, 9H)	[2]
¹³ C NMR	Data not available	
Infrared (IR)	Data not available	
Mass Spectrometry (MS)	Data not available	

Experimental Protocols

Synthesis of Ethyl 5-tert-butylisoxazole-3-carboxylate

The following protocol is a general procedure for the synthesis of **Ethyl 5-tert-butylisoxazole-3-carboxylate**.^[2]

Materials:

- tert-butyl alkenone

- Anhydrous ethanol
- Anhydrous Tetrahydrofuran (THF)
- Hydroxylamine hydrochloride
- Molecular sieves
- Dichloromethane
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Dissolve tert-butyl alkenone (6.00 g, 30.0 mmol) in a 1:1 mixture of anhydrous ethanol and THF (70 mL) in a round-bottom flask.
- Stir the solution at room temperature.
- Add hydroxylamine hydrochloride (2.29 g, 33.0 mmol) to the solution.
- Stir the resulting mixture under a nitrogen atmosphere for 12 hours.
- Transfer the mixture to a Soxhlet extractor fitted with molecular sieves.
- Heat the mixture to reflux for 2 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the solvent by evaporation under reduced pressure.
- Add water (100 mL) to the residue and extract the aqueous mixture with dichloromethane (2 x 100 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Concentrate the organic solution under reduced pressure.

- Purify the crude product by silica gel column chromatography to yield **Ethyl 5-tert-butylisoxazole-3-carboxylate** as a colorless oil (3 g, 51% yield).[2]

Experimental Workflow:



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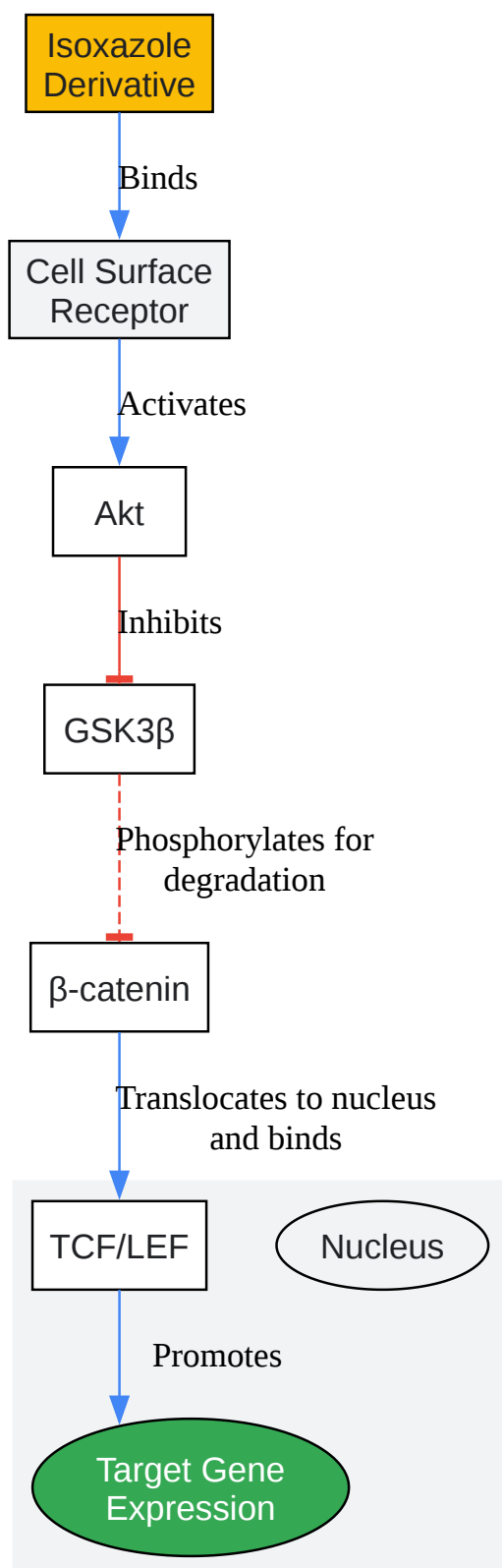
A flowchart illustrating the synthesis and purification of **Ethyl 5-tert-butylisoxazole-3-carboxylate**.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Ethyl 5-tert-butylisoxazole-3-carboxylate** are not readily available, the isoxazole scaffold is a well-recognized pharmacophore in drug discovery. Isoxazole derivatives have been reported to exhibit a wide range of biological activities, including immunoregulatory, anti-inflammatory, and antimicrobial properties.[3][4]

For instance, some isoxazole chalcone derivatives have been shown to enhance melanogenesis through the Akt/GSK3 β / β -catenin signaling pathway, suggesting potential applications in treating conditions like vitiligo.[5] The general mechanism involves the modulation of key signaling proteins that lead to the activation of transcription factors responsible for melanogenesis.

Hypothetical Signaling Pathway Involvement of an Isoxazole Derivative:



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A generalized diagram of the Akt/GSK3 β / β -catenin signaling pathway potentially modulated by isoxazole derivatives.

Conclusion

Ethyl 5-tert-butylisoxazole-3-carboxylate is a readily synthesizable isoxazole derivative. While a complete physicochemical and biological profile is yet to be established in the public domain, its structural features suggest it could be a valuable building block in medicinal chemistry. Further research is warranted to fully elucidate its properties and potential applications, particularly in the context of the diverse biological activities exhibited by the broader class of isoxazole-containing compounds. This guide serves as a starting point for researchers interested in exploring the potential of this and related molecules.

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